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Platinum(IV) Bromide: A Technical Safety Guide for Researchers

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Compound of Interest		
Compound Name:	Platinum(IV) bromide	
Cat. No.:	B3418968	Get Quote

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Platinum(IV)** bromide (PtBr₄). Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with Platinum(IV) bromide?

A1: **Platinum(IV) bromide** is classified as a corrosive solid.[1][2] The primary hazards include:

- Severe Skin Burns and Eye Damage: Direct contact can cause serious chemical burns.[1][3]
- Respiratory Irritation: Inhalation of dust may irritate the respiratory system.
- Sensitization: Some platinum compounds may cause skin sensitization.[5]

Q2: What personal protective equipment (PPE) is mandatory when handling **Platinum(IV)** bromide?

A2: A comprehensive PPE strategy is essential. This includes:

• Eye and Face Protection: Chemical safety goggles or a face shield are required.[1]



- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves for integrity before use.[1]
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact. [1]
- Respiratory Protection: If dust cannot be controlled, a NIOSH-approved respirator is recommended.[6]

Q3: I've spilled a small amount of **Platinum(IV) bromide** powder on the lab bench. What should I do?

A3: For small spills:

- Restrict Access: Cordon off the area to prevent further contamination.
- Wear Appropriate PPE: Ensure you are wearing your full PPE.
- Clean-up: Gently sweep the solid material into a designated, labeled waste container. Avoid creating dust.[2][7]
- Decontaminate: Wipe the area with a damp cloth.
- Dispose: Dispose of the waste and cleaning materials as hazardous waste according to your institution's protocols.[1]

Q4: What are the proper storage conditions for **Platinum(IV) bromide**?

A4: **Platinum(IV) bromide** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[1][2] It should be kept away from incompatible materials such as strong oxidizing agents.[7]

Q5: What should I do in case of accidental skin or eye contact?

A5: Immediate action is critical:

• Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.[1]



Eye Contact: Immediately rinse the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
[1]

Q6: How should I dispose of waste containing Platinum(IV) bromide?

A6: All waste containing **Platinum(IV)** bromide must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[1] Do not dispose of it down the drain.

Quantitative Data Summary

The following tables summarize key quantitative data for **Platinum(IV) bromide**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	PtBr ₄	[8][9]
Molecular Weight	514.7 g/mol	[2][9]
Appearance	Brownish-black or dark red solid/crystals	[8][10]
Melting Point	Decomposes at 180°C	[8][11]
Solubility in Water	0.41 g/100mL @ 20°C	[8]

Table 2: Exposure Limits for Platinum Compounds

Organization	Limit Type	Value	Reference
ACGIH	TWA	0.002 mg/m³	[1][7]
NIOSH	REL (TWA)	0.002 mg/m³	[1][6]
OSHA	PEL (Vacated)	0.002 mg/m³	[1][7]

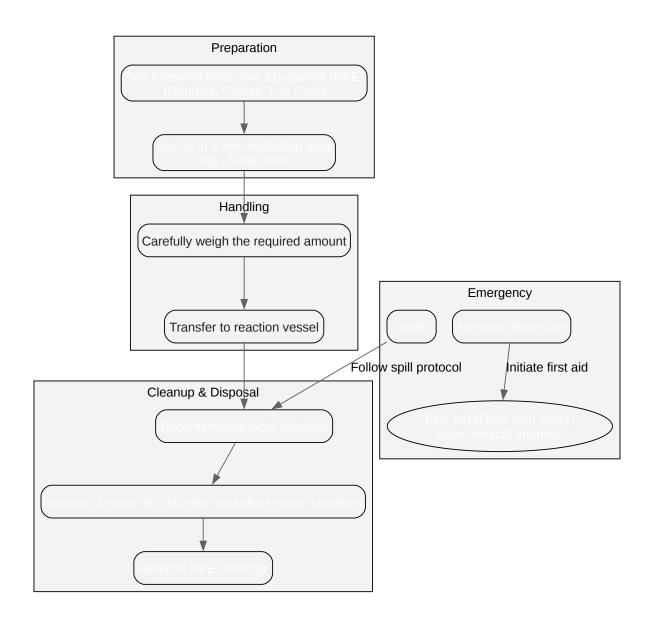


TWA: Time-Weighted Average; REL: Recommended Exposure Limit; PEL: Permissible Exposure Limit.

Experimental Workflow: Handling Platinum(IV) Bromide

The following diagram outlines the standard workflow for safely handling **Platinum(IV) bromide** in a laboratory setting.





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Caption: Workflow for Safe Handling of Platinum(IV) Bromide.



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